

physical and chemical properties of 3-Chloro-1,8-naphthyridine

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Compound of Interest

Compound Name: 3-Chloro-1,8-naphthyridine

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An In-Depth Technical Guide to **3-Chloro-1,8-naphthyridine**: Properties, Synthesis, and Reactivity

Introduction

3-Chloro-1,8-naphthyridine is a heterocyclic aromatic compound built upon the 1,8-naphthyridine scaffold. This core structure, composed of two fused pyridine rings, is recognized as a "privileged structure" in medicinal chemistry due to its frequent appearance in biologically active compounds.^{[1][2][3]} The presence of a chlorine atom at the 3-position renders the molecule an exceptionally versatile synthetic intermediate. This guide offers a comprehensive exploration of the physical and chemical properties of **3-Chloro-1,8-naphthyridine**, detailing its synthesis, key chemical transformations, and spectroscopic signature, providing researchers and drug development professionals with a foundational understanding of this important building block.

Physicochemical and Spectroscopic Properties

The inherent properties of **3-Chloro-1,8-naphthyridine** dictate its behavior in chemical reactions and biological systems. A summary of its key characteristics is provided below.

Physical and Chemical Data Summary

| Property | Value | Source/Comment |
|-------------------|--|--|
| Molecular Formula | C ₈ H ₅ ClN ₂ | PubChem CID: 11686962[4] |
| Molecular Weight | 164.59 g/mol | Calculated |
| Appearance | Expected to be a solid at room temperature. | Based on related naphthyridine compounds.[5] |
| Melting Point | Data not widely reported; requires experimental determination. | The parent 1,8-naphthyridine melts at 98-99 °C.[5] |
| Solubility | Generally soluble in polar organic solvents like DMSO and DMF. | Inferred from the general properties of naphthyridines.[6] |
| pKa | Data not available. | The pKa of the parent 1,5-Naphthyridine is 2.91.[6] |
| Calculated XlogP | 2.1 | PubChemLite[4] |

Spectroscopic Profile

Spectroscopic analysis is critical for the structural confirmation of **3-Chloro-1,8-naphthyridine**.

- ¹H NMR:** The proton NMR spectrum is expected to show five distinct signals in the aromatic region (typically δ 7.0-9.0 ppm). The protons on the pyridine ring without the chlorine will exhibit characteristic coupling patterns. Protons adjacent to the nitrogen atoms will be the most deshielded.
- ¹³C NMR:** The carbon NMR spectrum will display signals for the eight carbon atoms of the naphthyridine core. Carbons bonded to nitrogen or chlorine will have distinct chemical shifts.
- Mass Spectrometry:** The mass spectrum will exhibit a characteristic isotopic pattern for a molecule containing one chlorine atom. Two major peaks will be observed for the molecular ion: [M]⁺ and [M+2]⁺, with a relative intensity ratio of approximately 3:1.[7] The monoisotopic mass is 164.01413 Da.[4]

- Infrared (IR) Spectroscopy: Key absorption bands would include C=N and C=C stretching vibrations characteristic of the aromatic heterocyclic system, as well as a C-Cl stretching frequency.

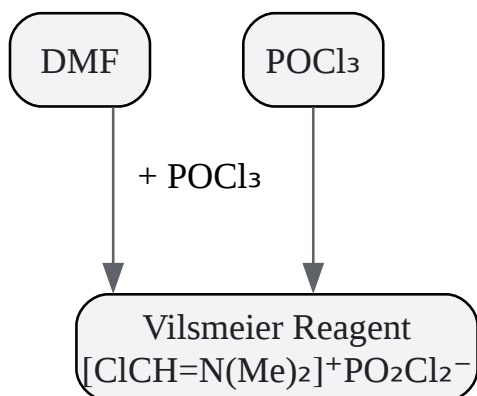
Synthesis of 3-Chloro-1,8-naphthyridine

A common and effective method for synthesizing the chloro-1,8-naphthyridine core involves the Vilsmeier-Haack reaction. This reaction utilizes a phosphorus oxychloride (POCl_3) and dimethylformamide (DMF) mixture to achieve cyclization and chlorination in a single pot.

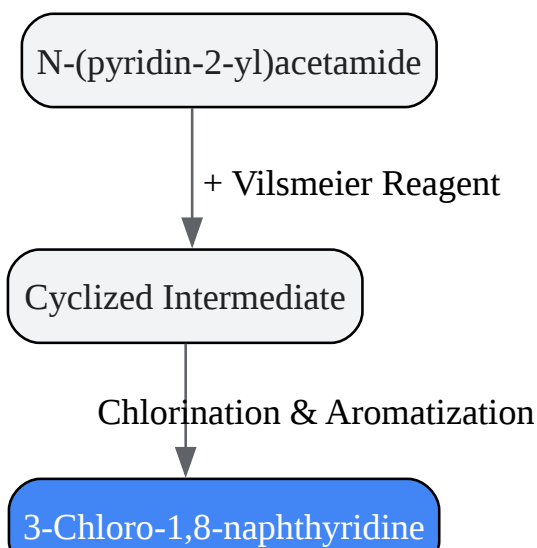
Synthetic Workflow: Vilsmeier-Haack Cyclization

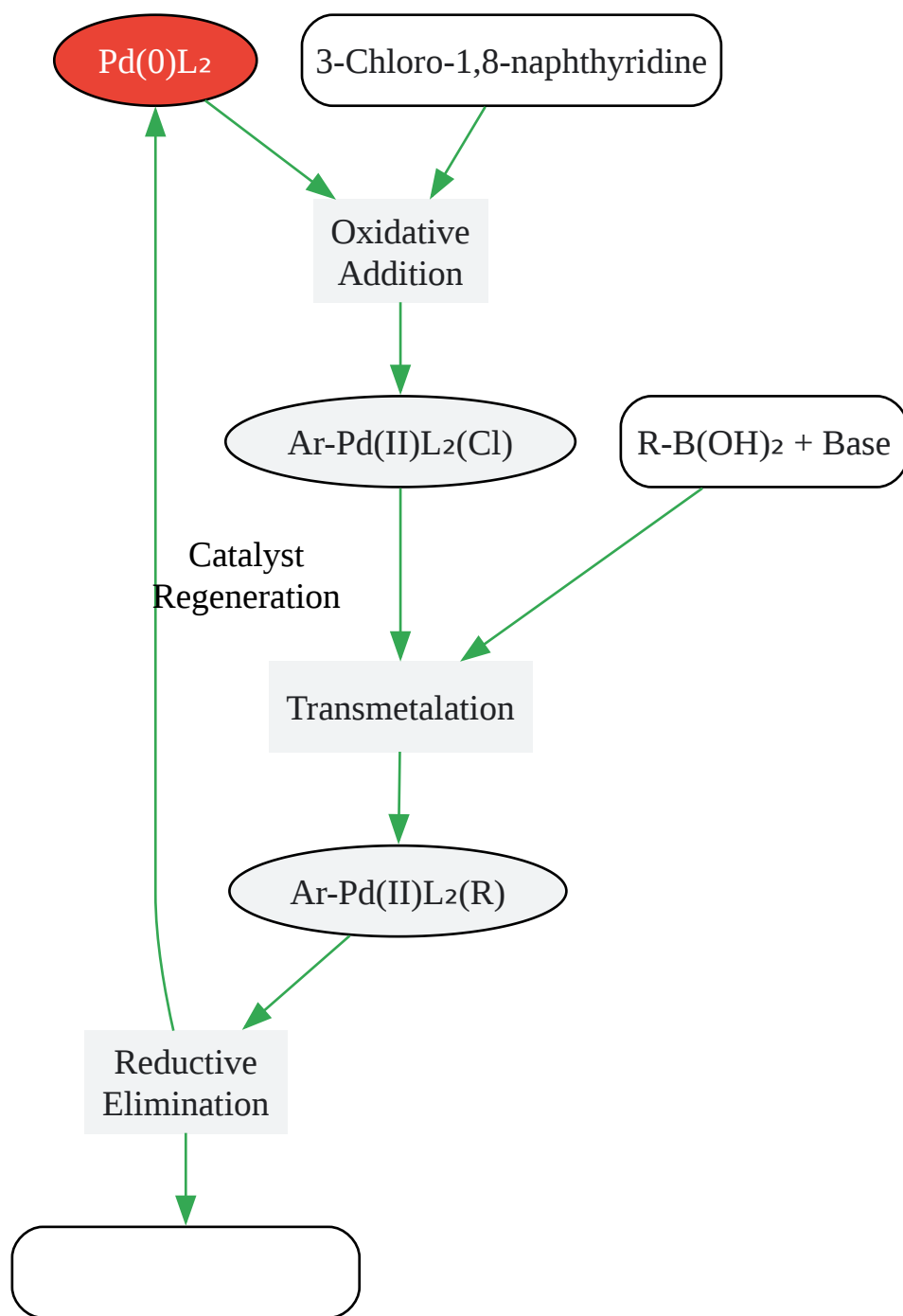
The synthesis starts from N-(pyridin-2-yl)acetamide, which undergoes an electrophilic cyclization directed by the Vilsmeier reagent (formed from POCl_3 and DMF). This process not only forms the second pyridine ring but also introduces a chlorine atom.

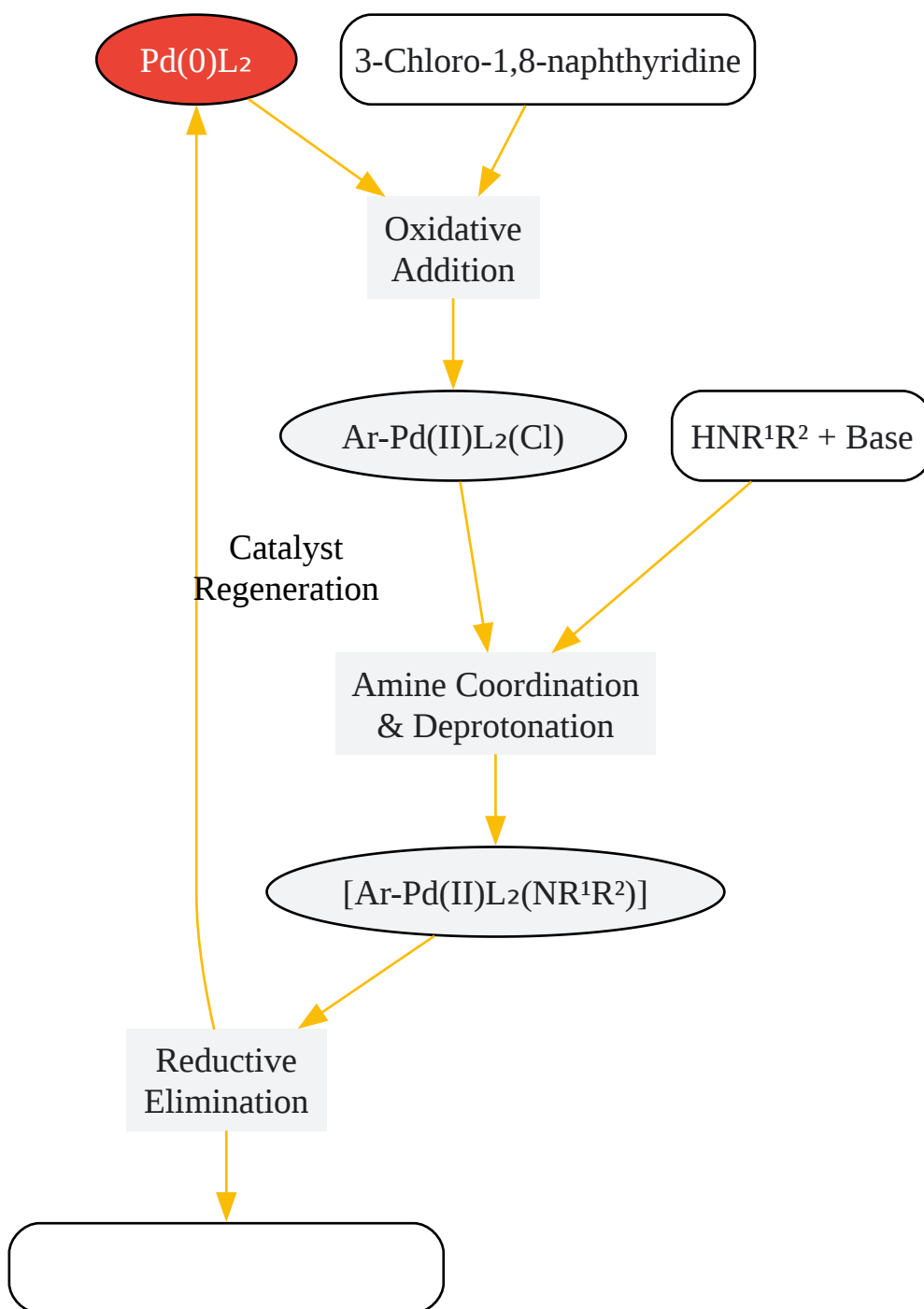
Step 1: Vilsmeier Reagent Formation



Step 2: Cyclization & Chlorination







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